

Handling challenges with waxy solid **cis-11-Eicosenamide**

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Compound of Interest

Compound Name: *cis-11-Eicosenamide*

Cat. No.: *B078611*

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Technical Support Center: **cis-11-Eicosenamide**

This guide provides researchers, scientists, and drug development professionals with practical solutions for handling the waxy solid, **cis-11-Eicosenamide**.

Frequently Asked Questions (FAQs)

Q1: What is **cis-11-Eicosenamide** and what are its key physical properties?

A1: **cis-11-Eicosenamide** (also known as Gondamide) is a long-chain, unsaturated primary fatty acid amide. At room temperature, it is a crystalline, waxy solid. Its waxy nature is the primary source of handling challenges in a laboratory setting. Key physical and chemical properties are summarized in the table below.

Table 1: Physical and Chemical Properties of **cis-11-Eicosenamide**

Property	Value	Reference
CAS Number	10436-08-5	
Molecular Formula	C ₂₀ H ₃₉ NO	
Molecular Weight	309.53 g/mol	
Melting Point	79 °C (can range from 75-80 °C)	
Boiling Point	448.4 °C (at 760 mmHg)	
Appearance	Crystalline waxy solid	

| Purity | Typically ≥95% | |

Q2: How should I properly store **cis-11-Eicosenamide**?

A2: For long-term stability, it is recommended to store **cis-11-Eicosenamide** in a refrigerator at 2-8°C. Ensure the container is tightly sealed to protect it from moisture and atmospheric contaminants. For solutions in organic solvents, storage at -20°C or -80°C is advisable to minimize degradation.

Q3: What are the primary safety precautions when handling this compound?

A3: Standard laboratory safety protocols should be followed. This includes using personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. While specific toxicity data is limited, it is prudent to handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any fine particulates.

Troubleshooting Guide

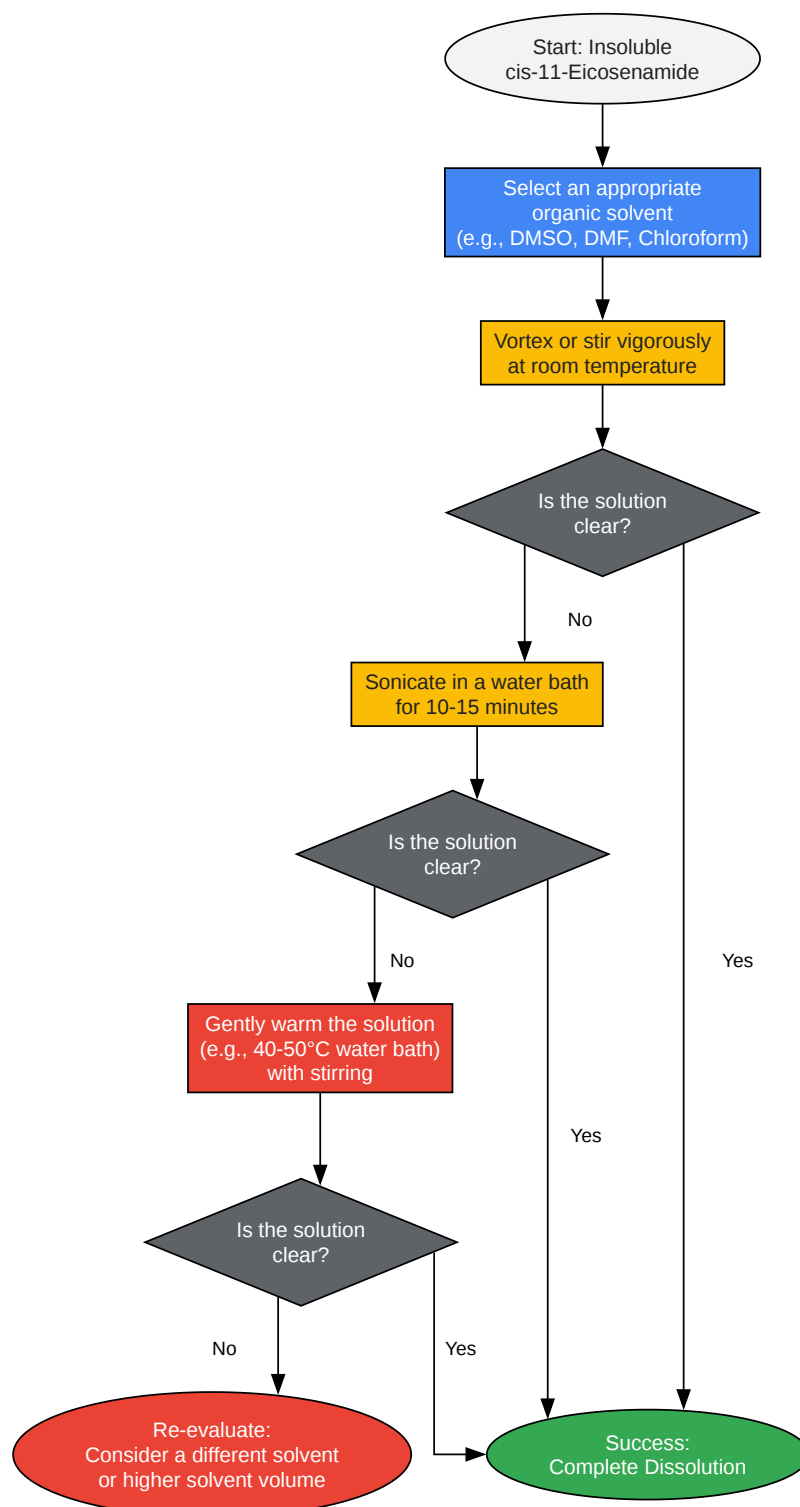
Q4: I'm finding it difficult to accurately weigh the waxy solid. What is the best method?

A4: The waxy and static-prone nature of **cis-11-Eicosenamide** can make direct weighing challenging. Here are two effective approaches:

- **Weighing by Difference:** Weigh the sealed vial containing the compound. Using a clean spatula, transfer an approximate amount of the solid into your receiving vessel. Reweigh the original vial. The difference in weight is the exact amount of compound transferred.
- **Create a Concentrated Stock Solution:** Dissolve the entire contents of the vial in a precise volume of a suitable organic solvent (see Q5) to create a stock solution of known concentration. This method is highly recommended as it bypasses the difficulties of weighing small amounts of the waxy solid for each experiment and allows for easy dispensing of precise quantities.

Q5: My **cis-11-Eicosenamide** is not dissolving. What solvents are effective and how can I improve solubility?

A5: **cis-11-Eicosenamide** is a lipophilic molecule with very poor solubility in water (estimated at 0.004572 mg/L at 25°C). It requires non-polar or moderately polar organic solvents for dissolution. If you are experiencing cloudiness or precipitation, follow the troubleshooting workflow below.



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Troubleshooting workflow for dissolving waxy **cis-11-Eicosenamide**.

Table 2: Solubility Characteristics of **cis-11-Eicosenamide**

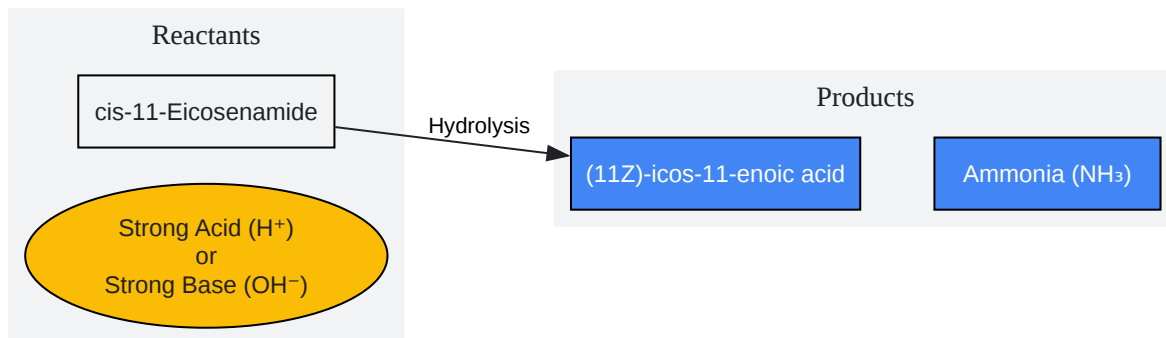
Solvent	Type	Solubility Notes
Water	Aqueous	Insoluble (0.004572 mg/L, est.)
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Reported to be an effective solvent.
Dimethylformamide (DMF)	Polar Aprotic	Soluble, may require gentle heating.
Chloroform, Dichloromethane	Chlorinated	Good solubility is expected due to the non-polar nature of the compound.
Toluene, Xylene	Aromatic	Good solubility is expected; often used for similar waxy amides.

| Ethanol, Methanol | Polar Protic | Sparingly soluble; may require heating and result in a lower concentration. |

Q6: My compound appears to be degrading after being in solution. How can I ensure its stability?

A6: **cis-11-Eicosenamide** has two primary points of chemical instability: the amide bond and the cis-double bond.

- **Prevent Hydrolysis:** The amide bond can be hydrolyzed under strongly acidic or basic conditions. Avoid preparing solutions in acidic or basic media. If your experimental buffer is outside the neutral pH range, prepare the stock solution in an organic solvent and add it to the buffer immediately before use to minimize exposure time.
- **Prevent Oxidation:** The cis-double bond is susceptible to oxidation. To prevent this, use fresh, high-purity solvents. If long-term storage in solution is required, consider using solvents that have been degassed and storing the solution under an inert atmosphere (e.g., nitrogen or argon) at -80°C.



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